

# Personal protective equipment for handling Methacholine

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## Compound of Interest

Compound Name: Methacholine

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## Essential Safety and Handling Guide for Methacholine

This guide provides crucial safety protocols, operational procedures, and disposal plans for laboratory personnel handling **methacholine**. Adherence to these steps is vital for ensuring personal safety and maintaining a secure research environment.

## Hazard Identification and Classification

**Methacholine** is a hazardous substance that requires careful handling.<sup>[1][2]</sup> It is harmful if swallowed, causes skin and serious eye irritation, and may lead to respiratory irritation.<sup>[1][2][3][4][5]</sup>

Summary of Hazard Information

| Hazard Classification                               | GHS Category | Hazard Statement                                   |
|---|--------------|--|
| Acute Toxicity, Oral                                | Category 4   | H302: Harmful if swallowed[1]<br>[2][3][4]         |
| Skin Corrosion/Irritation                           | Category 2   | H315: Causes skin irritation[1]<br>[2][3][4]       |
| Serious Eye Damage/Irritation                       | Category 2A  | H319: Causes serious eye<br>irritation[1][2][3][4] |
| Specific Target Organ Toxicity<br>(Single Exposure) | Category 3   | H335: May cause respiratory<br>irritation[1][2][3] |

## Toxicological Data

| Route of Exposure    | Species | Value        |
|----------------------|---------|--------------|
| Oral LD50            | Rat     | 750 mg/kg[2] |
| Intraperitoneal LD50 | Mouse   | 160 mg/kg[2] |
| Subcutaneous LD50    | Rat     | 75 mg/kg[2]  |

## Personal Protective Equipment (PPE)

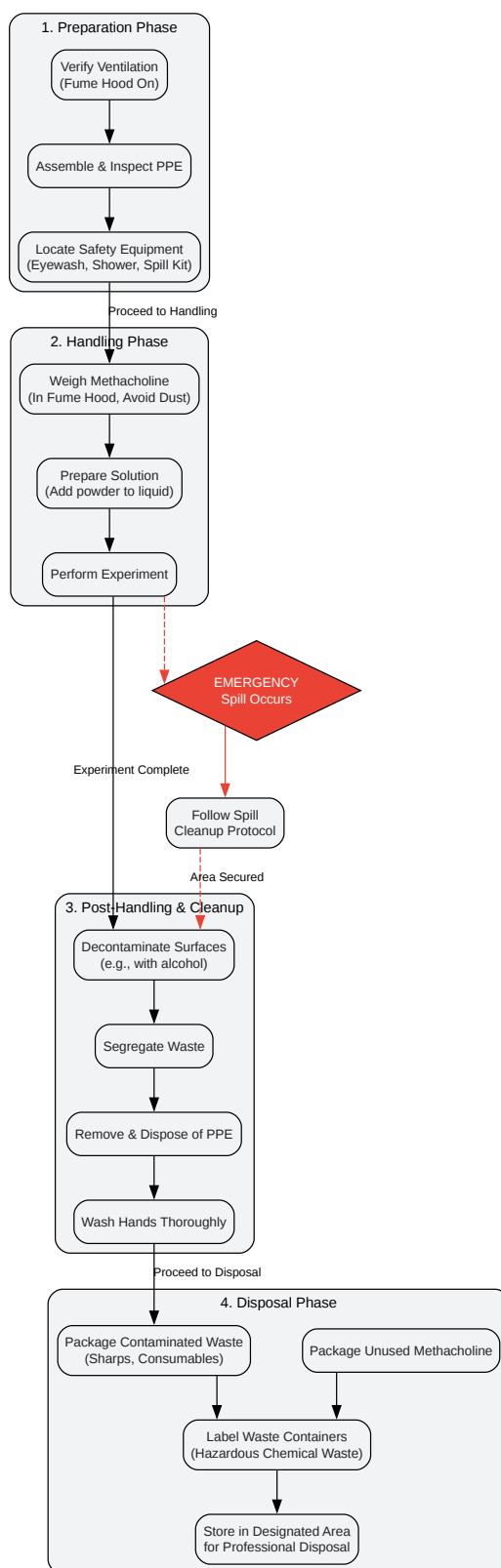
The use of appropriate PPE is mandatory to prevent exposure. **Methacholine** is a solid powder that is hygroscopic (absorbs moisture from the air).[1]

Required PPE for Handling **Methacholine**

| Body Part   | Protection                            | Specification   |
|-------------|---------------------------------------|---|
| Eyes/Face   | Safety Goggles / Face Shield          | Must be safety goggles with side-shields or a full-face shield.[3] Standard prescription glasses are not sufficient.  |
| Hands       | Chemically Resistant Gloves           | Nitrile gloves are a good all-purpose option, but glove compatibility should be verified for prolonged exposure.[6] Gloves must be inspected before use.  |
| Body        | Laboratory Coat / Impervious Clothing | A lab coat that covers to the knees is required.[3][6] For tasks with a higher risk of splashes, an impervious apron or suit should be worn.  |
| Respiratory | Respirator (if required)              | Handling should occur in a well-ventilated area or a chemical fume hood to avoid dust formation.[1][3][5] If ventilation is inadequate or for large spills, a NIOSH-approved respirator is necessary.[3][7] |

## Operational Plan: Step-by-Step Handling Procedure

This workflow outlines the process from preparation to disposal, ensuring safety at each stage.



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Caption: Workflow for Safe Handling and Disposal of **Methacholine**.

## Preparation and Pre-Handling

- Ventilation: Ensure work is conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize inhalation of the powder.[\[1\]](#)[\[3\]](#)
- Personal Protective Equipment (PPE): Don all required PPE as specified in the table above. Check gloves for any signs of degradation or punctures before use.
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower, eyewash station, and chemical spill kit.

## Handling Methacholine Powder and Solutions

- Avoid Dust Formation: Handle the solid chemical carefully to prevent it from becoming airborne.[\[1\]](#)[\[4\]](#)[\[5\]](#) Use techniques like gentle scooping rather than pouring.
- Weighing: Weigh the powder within the fume hood.
- Solution Preparation: When preparing solutions, add the **methacholine** powder to the solvent slowly to avoid splashing.
- General Hygiene: Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[3\]](#)[\[5\]](#) Wash hands thoroughly after handling is complete, even if gloves were worn.[\[1\]](#)[\[3\]](#)[\[5\]](#)

## Spill Management Protocol

- Evacuate: Alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading or entering drains.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Cleanup (Solid Spill): Gently sweep or scoop up the material to avoid creating dust and place it into a labeled, sealed container for disposal.[\[4\]](#)[\[5\]](#)
- Cleanup (Liquid Spill): Absorb the spill with an inert, non-combustible material (e.g., diatomite, universal binders) and place it in a sealed container for disposal.[\[3\]](#)
- Decontaminate: Clean the spill area thoroughly.

## First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][3][5] Seek medical attention if irritation persists.[1][5]
- Skin Contact: Remove contaminated clothing and wash the affected skin area with plenty of soap and water.[1][3][5] If skin irritation occurs, seek medical advice.[1]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[3][5] Seek medical attention.
- Ingestion: Rinse the mouth with water.[3][5] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.

## Disposal Plan

All **methacholine** waste is considered hazardous and must be disposed of according to institutional and local regulations.

- Unused Product: Unused or expired **methacholine** must be disposed of as hazardous chemical waste. Do not discard it in the regular trash or pour it down the drain.
- Contaminated Materials: All disposable items that have come into contact with **methacholine**, including gloves, lab coats, plasticware, and cleanup materials, must be collected in a suitable, sealed, and clearly labeled container.[4][5]
- Waste Collection: Store the sealed waste containers in a designated hazardous waste accumulation area until they can be collected by a professional hazardous waste disposal service.

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